

Application Note: Synthesis of N-(2-bromophenyl)-3-phenylprop-2-enamide

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Compound of Interest

Compound Name: *N*-(2-bromophenyl)-3-phenylprop-2-enamide

CAS No.: 71910-51-5

Cat. No.: B1269319

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Introduction

N-(2-bromophenyl)-3-phenylprop-2-enamide, also known as N-(2-bromophenyl)cinnamamide, belongs to the cinnamamide class of compounds. Cinnamamides are characterized by an α,β -unsaturated ketone core structure and are recognized for their diverse pharmacological potential, including anticancer and anti-inflammatory properties.[1] The synthesis of this specific derivative is of interest to researchers in medicinal chemistry and drug development for structure-activity relationship (SAR) studies and as a building block for more complex molecules.

This document provides a comprehensive, field-tested protocol for the synthesis of **N-(2-bromophenyl)-3-phenylprop-2-enamide** from 2-bromoaniline and cinnamoyl chloride. The chosen methodology is a variation of the Schotten-Baumann reaction, a reliable and widely used method for acylating amines.[2][3] The protocol emphasizes not only the procedural steps but also the underlying chemical principles to ensure reproducibility and scalability.

Overall Reaction Scheme

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Figure 1: General reaction for the synthesis of **N-(2-bromophenyl)-3-phenylprop-2-enamide**.

Part 1: Reagents and Materials

Reagents

Reagent	Formula	MW (g/mol)	M/Eq	Amount	Supplier Notes
2-Bromoaniline	C ₆ H ₆ BrN	172.02	1.0	5.00 g (29.1 mmol)	Reagent grade, ≥98%
Cinnamoyl chloride	C ₉ H ₇ ClO	166.60	1.1	5.33 g (32.0 mmol)	≥98%, moisture sensitive
Pyridine	C ₅ H ₅ N	79.10	1.1	2.53 mL (32.0 mmol)	Anhydrous, <0.005% water
Acetone	C ₃ H ₆ O	58.08	-	150 mL	ACS grade
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	-	As needed	ACS grade
Hexane	C ₆ H ₁₄	86.18	-	As needed	ACS grade
Absolute Ethanol	C ₂ H ₆ O	46.07	-	For recrystallization	200 proof
5% Sodium Bicarbonate	NaHCO ₃	84.01	-	~100 mL	Aqueous solution
Saturated Sodium Chloride	NaCl	58.44	-	~50 mL	Aqueous solution (Brine)
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	-	As needed	Granular

Equipment

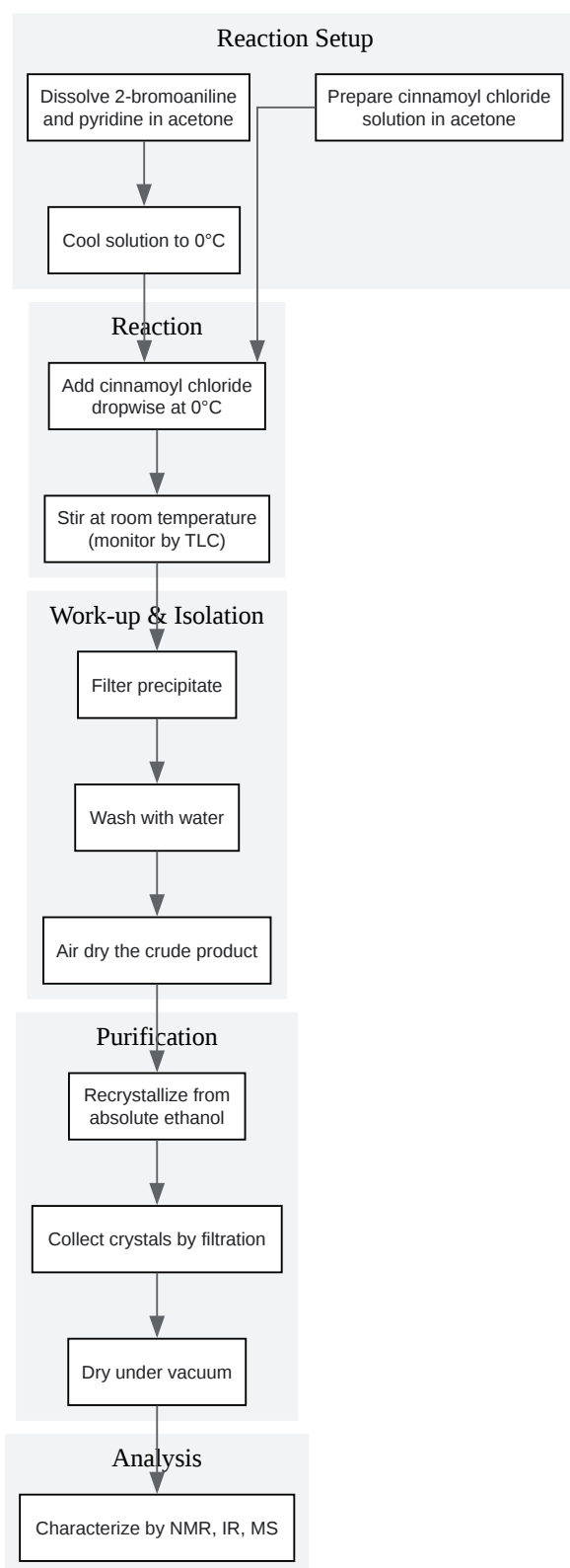
- 250 mL two-neck round-bottom flask
- Magnetic stirrer and stir bar
- Ice-water bath

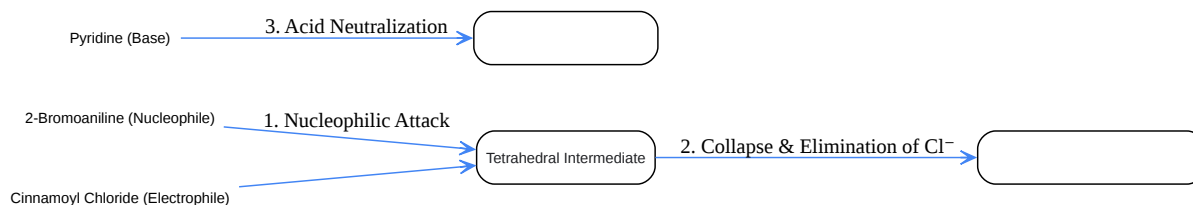
- Pressure-equalizing dropping funnel
- Reflux condenser with drying tube (e.g., filled with CaCl_2)
- Rotary evaporator
- Büchner funnel and filter flask
- Glassware for extraction and recrystallization
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)

Part 2: Experimental Protocol

This protocol is adapted from general procedures for the synthesis of cinnamamide derivatives.
[\[4\]](#)[\[5\]](#)

Workflow Diagram





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